

Physicochemical Properties of Diethylstilbestrol-d3: A Technical Guide

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Compound of Interest

Compound Name: Diethylstilbestrol-d3

Cat. No.: B12424358

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Introduction

Diethylstilbestrol-d3 (DES-d3) is a deuterated analog of Diethylstilbestrol (DES), a synthetic nonsteroidal estrogen. The strategic replacement of three hydrogen atoms with deuterium isotopes makes DES-d3 an invaluable tool in analytical and research settings, particularly as an internal standard for mass spectrometry-based quantification of Diethylstilbestrol in complex biological matrices.^[1] This guide provides a comprehensive overview of the known physicochemical properties of **Diethylstilbestrol-d3**, detailed experimental protocols for their determination, and a summary of the pertinent biological signaling pathways.

Physicochemical Data

The incorporation of deuterium atoms into the Diethylstilbestrol structure results in a molecule with a higher molecular weight than its non-deuterated counterpart. While many of the bulk physicochemical properties are expected to be similar to DES, the difference in mass is critical for its application as an internal standard.

Table 1: Physicochemical Properties of **Diethylstilbestrol-d3** and Diethylstilbestrol

Property	Diethylstilbestrol-d3	Diethylstilbestrol (for comparison)
IUPAC Name	(E)-4,4'-(hex-3-ene-3,4-diyl-1,1,1-d3)diphenol	4,4'-((1E)-1,2-diethyl-1,2-ethenediyl)bisphenol
Molecular Formula	C ₁₈ H ₁₇ D ₃ O ₂	C ₁₈ H ₂₀ O ₂
Molecular Weight	271.37 g/mol [1]	268.35 g/mol [2]
Appearance	Off-white to white crystalline powder[3][4]	Off-white crystalline solid[3][5][6]
Melting Point	Not explicitly reported, expected to be similar to DES.	169 - 175 °C[3]
Boiling Point	Not available.	Not available.
Solubility	Soluble in organic solvents such as ethanol, DMSO, and dimethylformamide. Sparingly soluble in aqueous buffers.[6]	Soluble in alcohol, ether, chloroform, and fatty oils. Insoluble in water.[6]
Odor	Odorless[3][4]	Odorless[3][4]

Experimental Protocols

Determination of Melting Point (Capillary Method)

This protocol describes the determination of the melting point of a solid crystalline compound like **Diethylstilbestrol-d3** using a standard melting point apparatus.

Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Sample of **Diethylstilbestrol-d3**
- Spatula

- Mortar and pestle (if sample is not a fine powder)

Procedure:

- Sample Preparation: If the **Diethylstilbestrol-d3** sample consists of large crystals, gently pulverize a small amount to a fine powder using a mortar and pestle.
- Loading the Capillary Tube: Invert an open-ended capillary tube and press the open end into the powdered sample. A small amount of sample will be forced into the tube.
- Packing the Sample: Tap the sealed end of the capillary tube gently on a hard surface to cause the sample to fall to the bottom. The packed sample height should be 2-3 mm.^{[7][8][9][10][11]}
- Melting Point Measurement:
 - Place the capillary tube into the heating block of the melting point apparatus.
 - Set the apparatus to heat at a moderate rate until the temperature is about 15-20°C below the expected melting point of Diethylstilbestrol (around 150°C).
 - Decrease the heating rate to approximately 1-2°C per minute to ensure thermal equilibrium.
 - Observe the sample through the magnifying lens.
 - Record the temperature at which the first droplet of liquid appears (the beginning of the melting range).
 - Record the temperature at which the entire sample has melted into a clear liquid (the end of the melting range).
- Data Recording: Report the melting point as a range from the temperature of initial melting to the temperature of complete melting. For a pure compound, this range is typically narrow (0.5-2°C).

Determination of Solubility (Visual Inspection Method)

This protocol provides a general procedure for determining the qualitative solubility of **Diethylstilbestrol-d3** in various solvents.

Materials:

- **Diethylstilbestrol-d3**
- A selection of solvents (e.g., water, ethanol, DMSO, dimethylformamide, aqueous buffers)
- Small test tubes or vials
- Vortex mixer
- Spatula
- Graduated pipettes or syringes

Procedure:

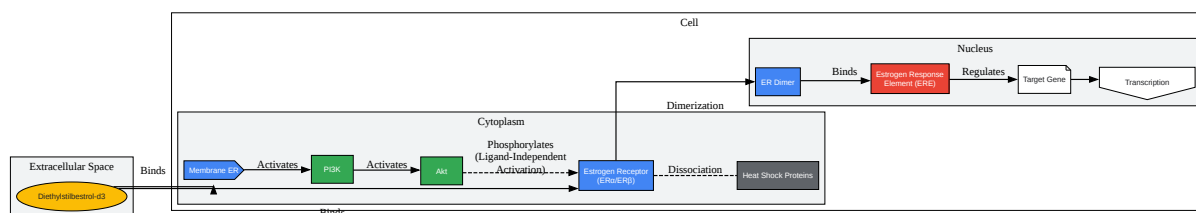
- **Sample Preparation:** Weigh a small, known amount of **Diethylstilbestrol-d3** (e.g., 1-5 mg) and place it into a clean, dry test tube.
- **Solvent Addition:** Add a small, measured volume of the desired solvent (e.g., 1 mL) to the test tube.
- **Mixing:** Vigorously mix the contents of the test tube using a vortex mixer for at least 30 seconds.
- **Observation:** Visually inspect the solution against a dark and light background to determine if the solid has completely dissolved. The absence of any visible solid particles indicates that the compound is soluble at that concentration.
- **Incremental Solvent Addition:** If the solid has not completely dissolved, add additional measured volumes of the solvent incrementally, vortexing after each addition, until the solid dissolves or a practical volume limit is reached.
- **Data Recording:** Record the solubility in terms of "soluble," "sparingly soluble," or "insoluble" at the tested concentrations. For quantitative determination, more advanced techniques such

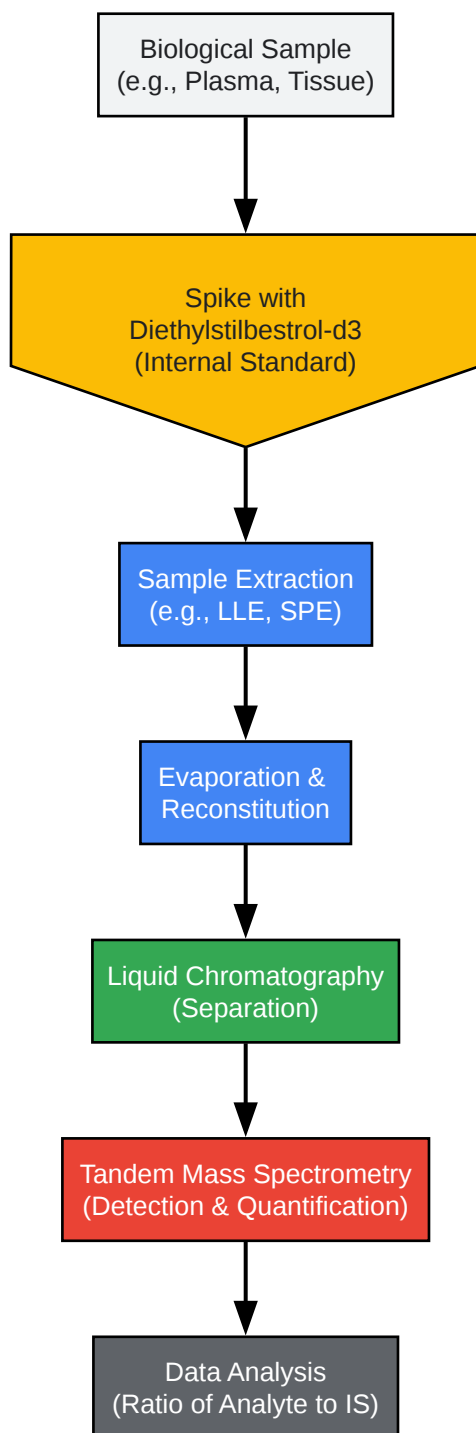
as shake-flask method followed by concentration analysis would be required.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Signaling Pathway and Experimental Workflow

Diethylstilbestrol Signaling Pathway

Diethylstilbestrol, like other estrogens, primarily exerts its biological effects by binding to and activating estrogen receptors (ER α and ER β). This interaction triggers a cascade of molecular events that can be broadly categorized into genomic and non-genomic pathways, ultimately leading to changes in gene expression and cellular function.





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